

Diethyl 4-aminoheptanedioate: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl 4-aminoheptanedioate

Cat. No.: B3043162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl 4-aminoheptanedioate is a chemical compound with the molecular formula $C_{11}H_{21}NO_4$. While it is available commercially as a synthetic building block, detailed public information regarding its specific chemical and physical properties, comprehensive experimental protocols, and biological activity is limited. This document summarizes the currently available information and provides a foundational understanding of this molecule.

Chemical Identity and Properties

Diethyl 4-aminoheptanedioate, also known as diethyl 4-aminopimelate, is the diethyl ester of 4-aminoheptanedioic acid. Its structure consists of a seven-carbon dicarboxylic acid backbone (heptanedioic acid) with an amino group substituted at the fourth carbon and ethyl esters at both carboxylic acid terminals.

Table 1: Chemical and Physical Properties of **Diethyl 4-aminoheptanedioate**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ NO ₄	MedChemExpress
Molecular Weight	231.29 g/mol	MedChemExpress
CAS Number	759438-10-3	MedChemExpress
Physical State	No data available	-
Melting Point	No data available	-
Boiling Point	No data available	-
Density	No data available	-
Solubility	No data available	-

Note: The lack of available data for several key physical properties highlights the need for further experimental characterization of this compound.

Reactivity and Potential Applications

The chemical reactivity of **diethyl 4-aminoheptanedioate** is primarily dictated by the presence of a primary amine and two ester functional groups.

The primary amine group makes the molecule a nucleophile and a base. It can be expected to react with a variety of electrophiles, including:

- Carboxylic acids and their derivatives (e.g., acid chlorides, anhydrides, activated esters) to form amide bonds. This reactivity is fundamental in peptide synthesis and the construction of more complex molecular architectures.
- Aldehydes and ketones to form imines, which can be further reduced to secondary amines.
- Alkylating agents to yield secondary or tertiary amines.

The two diethyl ester groups are susceptible to hydrolysis under acidic or basic conditions to yield the corresponding dicarboxylic acid. They can also undergo transesterification reactions.

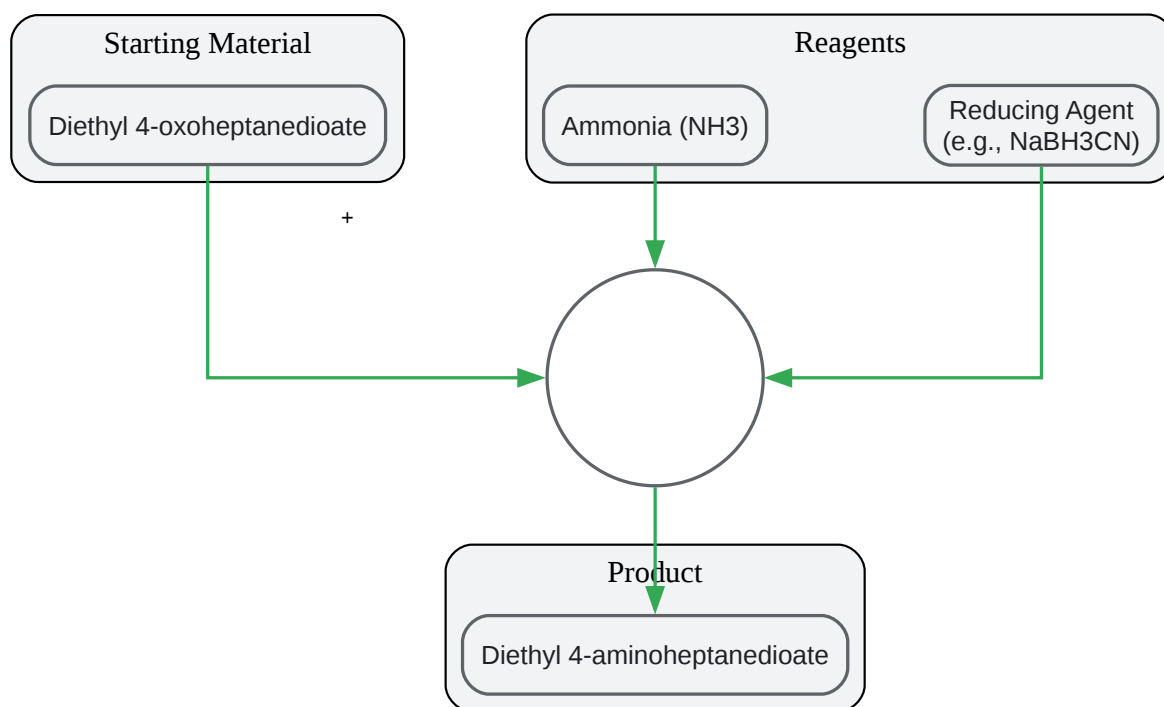
This combination of functional groups makes **diethyl 4-aminoheptanedioate** a potentially versatile building block in organic synthesis, particularly in the development of novel pharmaceutical agents, polymers, and other functional materials.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **diethyl 4-aminoheptanedioate** are not readily available in the public domain.

General Synthetic Approach (Hypothetical):

A plausible synthetic route could involve the reductive amination of diethyl 4-oxoheptanedioate. This would typically involve reacting the ketone with ammonia or an ammonia source in the presence of a reducing agent.



[Click to download full resolution via product page](#)

Caption: Hypothetical synthetic pathway for **Diethyl 4-aminoheptanedioate**.

Purification and Analysis:

Standard laboratory techniques such as column chromatography would likely be employed for purification. Analytical methods to confirm the identity and purity would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the molecular structure.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the key functional groups (amine, ester).

Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity of **diethyl 4-aminoheptanedioate**, nor are there any described signaling pathways in which it is involved. Its structural similarity to endogenous molecules like amino acids and dicarboxylic acids suggests a potential for biological interactions, but this remains to be investigated.

Conclusion

Diethyl 4-aminoheptanedioate is a chemical compound with potential as a synthetic intermediate. However, there is a significant lack of publicly available data regarding its detailed chemical properties, experimental procedures, and biological effects. Further research is required to fully characterize this molecule and explore its potential applications in drug development and other scientific fields. Researchers interested in this compound should consider performing foundational characterization studies.

- To cite this document: BenchChem. [Diethyl 4-aminoheptanedioate: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3043162#diethyl-4-aminoheptanedioate-chemical-properties\]](https://www.benchchem.com/product/b3043162#diethyl-4-aminoheptanedioate-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com